

Personal protective equipment for handling DRI-C21045

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Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B10783251

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Essential Safety and Handling Guide for DRI-C21045

Disclaimer: This document provides immediate safety and logistical guidance for **DRI-C21045** based on publicly available data and general laboratory safety principles. A comprehensive and official Safety Data Sheet (SDS) for **DRI-C21045** was not directly retrievable from public sources. It is imperative to obtain the official SDS from the supplier and consult with your institution's Environmental Health and Safety (EHS) department before handling this compound.

Compound Information

DRI-C21045 is a potent and selective small-molecule inhibitor of the CD40-CD40L costimulatory protein-protein interaction (PPI).[1] It has been shown to inhibit the activation of NF-κB and B cell proliferation induced by CD40L.[1] Research indicates that **DRI-C21045** shows no signs of cytotoxicity at concentrations up to 200 μM and no genotoxic potential at concentrations up to 500 μM.[1]

Property	Value	Source
CAS Number	2101765-81-3	[1]
Molecular Formula	C ₃₂ H ₂₄ N ₂ O ₇ S	[2]
Molecular Weight	580.61 g/mol	[2]
Appearance	Solid powder (presumed)	General knowledge
Solubility	Soluble in DMSO	[1]

Personal Protective Equipment (PPE)

Given the lack of a specific SDS, a cautious approach to PPE is warranted. The following table outlines the recommended PPE for handling **DRI-C21045** in a laboratory setting.

PPE Item	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes or airborne particles.
Lab Coat	Standard laboratory coat.	To protect personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a certified respirator (e.g., N95) if there is a risk of aerosolization or if handling large quantities.	To prevent inhalation of the compound, especially if in powdered form.

Operational Plan: Handling and Storage

3.1. Engineering Controls:

- Work in a well-ventilated laboratory.

- For procedures with a risk of aerosol generation (e.g., weighing, preparing stock solutions), use a chemical fume hood or a biological safety cabinet.

3.2. Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so in a chemical fume hood to minimize inhalation risk.
- Solution Preparation: To prepare a stock solution, add the solvent (e.g., DMSO) to the vial containing the pre-weighed compound. Cap the vial and vortex or sonicate until fully dissolved.
- Use in Experiments: When adding the compound to cell cultures or animal models, use appropriate sterile techniques to avoid contamination.
- Post-Handling: After handling, decontaminate the work area and any equipment used. Remove and dispose of PPE properly. Wash hands thoroughly with soap and water.

3.3. Storage:

- Store **DRI-C21045** as a solid at -20°C for up to one year or at -80°C for up to two years.^[1]
- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^[1]
- Keep the container tightly closed in a dry and well-ventilated place.

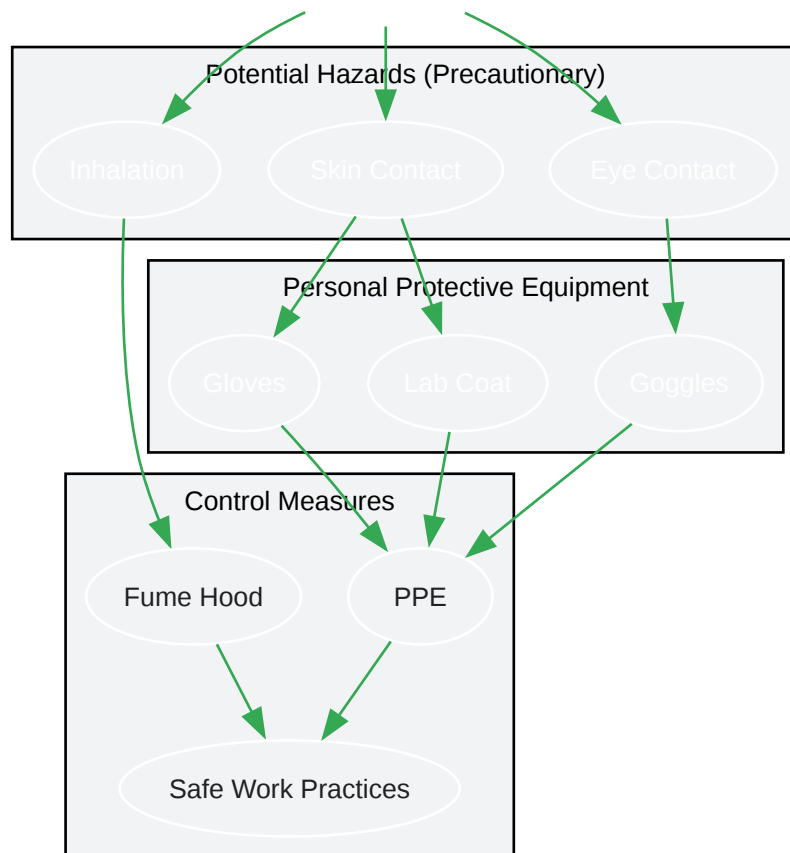
Disposal Plan

Dispose of **DRI-C21045** and any contaminated materials in accordance with local, state, and federal regulations.

Waste Type	Disposal Method
Unused solid compound	Collect in a labeled, sealed container for chemical waste disposal.
Contaminated labware (e.g., pipette tips, tubes)	Place in a designated chemical waste container.
Liquid waste (e.g., unused stock solutions)	Collect in a labeled, sealed container for hazardous liquid waste disposal. Do not pour down the drain.
Contaminated PPE (e.g., gloves, bench paper)	Dispose of in the appropriate chemical waste stream as designated by your institution's EHS.

Visualizations

Experimental Workflow for Handling DRI-C21045`dot Logical Relationship of Safety Precautions



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Caption: Relationship between potential hazards and control measures.

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References

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